

Technical Deep Dive: Funalenone Derivatives & Natural Occurrence

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Funalenone*
CAS No.: 259728-61-5
Cat. No.: B153764

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Executive Summary

Funalenone and its associated phenalenone derivatives represent a structurally distinct class of fungal polyketides with significant pharmacological utility. Characterized by a tricyclic perinaphthenone core, these metabolites have emerged as potent inhibitors of matrix metalloproteinase-1 (MMP-1), HIV-1 integrase, and protein tyrosine phosphatase 1B (PTP1B). This guide provides a rigorous technical analysis of their natural occurrence, biosynthetic origins, and isolation methodologies, designed for researchers in natural product chemistry and drug discovery.^[1]

Chemical Architecture & Natural Occurrence

The Phenalenone Core

Funalenone belongs to the phenalenone class (1H-phenalen-1-one), a rare aromatic system in nature. Unlike plant phenalenones (phenylphenalenones) derived from the shikimate pathway, fungal phenalenones are polyketide in origin.^{[1][2]} The core structure is highly amenable to oxidative modifications, leading to a diversity of derivatives including dimers, heterodimers, and metal-complexed forms.^[2]

Fungal Sources

The primary producers of **funalenone** derivatives are filamentous fungi, particularly within the Eurotiales order.

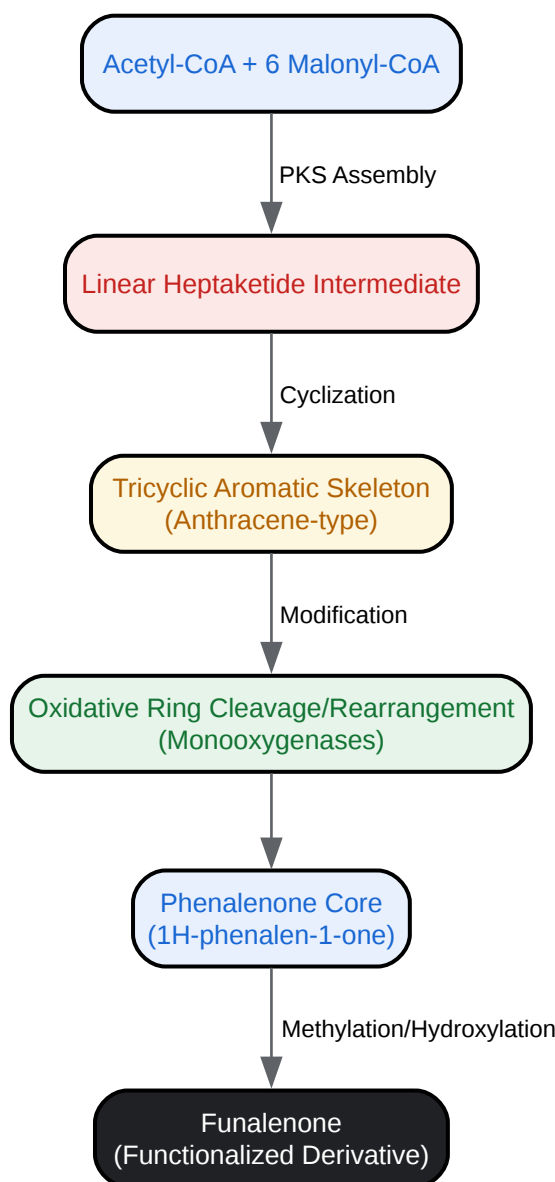
Genus	Species	Key Metabolites	Notes
Aspergillus	A. niger (FO-5904)	Funalenone	Original isolation source for collagenase inhibition. [3]
Aspergillus	A. sp. (SF-5929)	Funalenone	Source for PTP1B inhibition (Marine-derived). [2]
Penicillium	P. herquei	Herqueinone	Structurally related pigment. [4]
Talaromyces	T. sp.	Duclauxin	Dimeric phenalenone derivative. [2]

Biosynthetic Pathway: Polyketide Assembly

The biosynthesis of **funalenone** is governed by iterative type I polyketide synthases (PKS). The scaffold is assembled from acetate and malonate units, forming a heptaketide chain that undergoes cyclization and oxidative rearrangement. [\[2\]](#)

Mechanistic Flow[\[2\]](#)

- Priming: Acetyl-CoA primes the PKS.
- Elongation: Six malonyl-CoA units are condensed to form a heptaketide.
- Cyclization: The linear chain cyclizes to form the tricyclic anthracene-like intermediate.
- Oxidative Rearrangement: Post-PKS tailoring enzymes (monooxygenases) introduce oxygen functionalities, leading to the phenalenone ketone moiety.



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Figure 1: Proposed polyketide biosynthetic pathway for fungal phenalenones.

Pharmacological Profile & Mechanism of Action[1] [5]

Funalenone derivatives exhibit "privileged structure" characteristics, allowing them to interact with diverse protein targets.

Key Biological Activities[2][6][7]

Target	Activity Type	IC50 / Potency	Mechanism Note
MMP-1 (Collagenase)	Inhibition	170 μ M	Inhibits type I collagenase; lower potency against MMP-9 (92 kDa).[3]
PTP1B	Inhibition	6.1 μ M	Non-competitive inhibitor; targets allosteric site.[2] Potency exceeds ursolic acid.
HIV-1 Integrase	Inhibition	Variable	Phenalenone core intercalates DNA/binds Mg ²⁺ in active site.
Antimicrobial	Growth Inhibition	MIC 10-50 μ g/mL	Effective against S. aureus and C. albicans.

PTP1B Inhibition Mechanism

Protein Tyrosine Phosphatase 1B (PTP1B) is a negative regulator of insulin signaling.

Funalenone (isolated from *Aspergillus* sp.[3] SF-5929) acts as a non-competitive inhibitor. This suggests it binds to an allosteric pocket rather than the catalytic phosphate-binding loop, avoiding the common issue of charged active-site inhibitors lacking cell permeability.

Technical Workflow: Isolation & Purification

The following protocol is designed for the isolation of **funalenone** from *Aspergillus niger* mycelia. This workflow prioritizes purity for structural elucidation (NMR/MS).

Fermentation & Extraction

- Cultivation: Inoculate *A. niger* spores into Potato Dextrose Broth (PDB). Incubate at 25°C for 14 days (static or shaken at 150 rpm).

- Separation: Filter broth to separate mycelium from supernatant. **Funalenone** is predominantly intracellular/mycelial.
- Extraction:
 - Macerate mycelium in Acetone or Methanol (1:5 w/v).
 - Sonicate for 30 mins to disrupt cell walls.
 - Evaporate solvent in vacuo to yield crude extract.

Fractionation Strategy

- Liquid-Liquid Partition: Suspend crude extract in water. Partition sequentially with n-hexane (remove lipids) and Ethyl Acetate (EtOAc). Collect the EtOAc fraction.
- ODS (Octadecylsilane) Chromatography:
 - Stationary Phase: C18 Reverse Phase Silica.
 - Mobile Phase: Gradient MeOH:H₂O (20:80 to 100:0).
 - Checkpoint: Monitor fractions via TLC (UV 254nm/365nm). Phenalenones often fluoresce yellow/orange.

Final Purification (HPLC)

- Column: C18 Preparative Column (e.g., 5 μ m, 250 x 10 mm).
- Solvent System: Acetonitrile:Water (0.1% Formic Acid) gradient.
- Detection: PDA detector at 254 nm and 365 nm.
- Yield: Expect ~5-20 mg per 10 L fermentation depending on strain productivity.



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Figure 2: Step-by-step isolation workflow from fungal biomass to pure compound.

Structural Elucidation Parameters

To validate the identity of **Funalenone**, ensure the following spectral signatures are met:

- UV-Vis: Maxima at ~254, 365 nm (characteristic of conjugated phenalenone system).
- ¹H NMR (DMSO-d₆): Look for aromatic protons in the downfield region (7.0 - 8.5 ppm) and hydrogen-bonded hydroxyl signals (>11 ppm).
- ¹³C NMR: Carbonyl carbon signal typically >180 ppm; aromatic carbons 110-160 ppm.
- Mass Spectrometry: ESI-MS [M+H]⁺ or [M-H]⁻ mode.

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- To cite this document: BenchChem. [Technical Deep Dive: Funalenone Derivatives & Natural Occurrence]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153764/docs#technical-deep-dive-funalenone-derivatives-natural-occurrence>]

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